

1-Amino-4-hydroxybutan-2-one hydrochloride interference in biological assays

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Compound of Interest

Compound Name: 1-Amino-4-hydroxybutan-2-one hydrochloride

Cat. No.: B592455

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Technical Support Center: 1-Amino-4-hydroxybutan-2-one hydrochloride

Welcome to the technical support center for **1-Amino-4-hydroxybutan-2-one hydrochloride**. This resource is designed for researchers, scientists, and drug development professionals to navigate potential challenges and ensure the accuracy of your experimental results when working with this compound.

Frequently Asked Questions (FAQs)

Q1: What is **1-Amino-4-hydroxybutan-2-one hydrochloride** and what is its primary known biological relevance?

A1: **1-Amino-4-hydroxybutan-2-one hydrochloride** is a chemical compound with the molecular formula C4H10ClNO2.^[1] It is recognized as a metabolite of Clavulanic Acid.^{[1][2]} Clavulanic acid itself is a β -lactamase inhibitor, often combined with antibiotics like amoxicillin to combat resistant bacteria.^{[1][3]} Therefore, the presence of **1-Amino-4-hydroxybutan-2-one hydrochloride** may be relevant in studies involving Clavulanic Acid metabolism or its effects.

Q2: Are there any known direct interferences of **1-Amino-4-hydroxybutan-2-one hydrochloride** in common biological assays?

A2: Currently, there is a lack of specific published data detailing the direct interference of **1-Amino-4-hydroxybutan-2-one hydrochloride** in common biological assays. However, based on its chemical structure, which contains a primary amine and a ketone functional group, potential interferences can be predicted and should be proactively addressed in your experimental design.

Q3: How can the primary amine group in **1-Amino-4-hydroxybutan-2-one hydrochloride** potentially interfere with my assays?

A3: Primary amines are known to interfere with several types of assays. For instance, they can react with reagents in protein quantification assays, such as the Bradford assay, leading to inaccurate protein concentration measurements. Additionally, primary amines can interact with aldehydes and ketones, which might be present in labeling reagents or cross-linkers, potentially leading to non-specific signaling or quenching. In some contexts, primary amines have been shown to affect cellular processes, such as interferon action, which could be a confounding factor in cell-based assays.^[4]

Q4: What kind of interference can be expected from the ketone group?

A4: Ketone bodies have been documented to interfere with certain clinical chemistry assays, such as some methods for creatinine measurement.^{[5][6]} While the specific reactivity of the ketone in **1-Amino-4-hydroxybutan-2-one hydrochloride** is not well-characterized in the context of research assays, it is plausible that it could be recognized by or interact with cellular enzymes or receptors, leading to off-target effects. It could also potentially react with certain assay reagents.

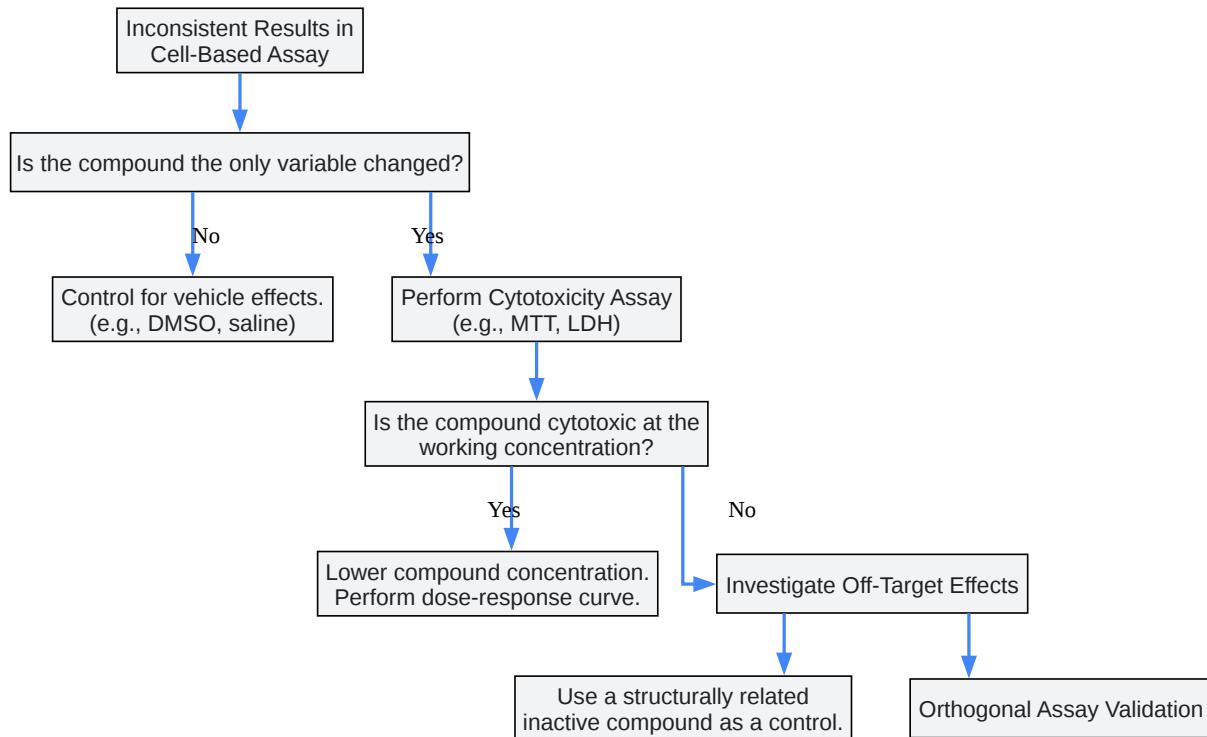
Troubleshooting Guides

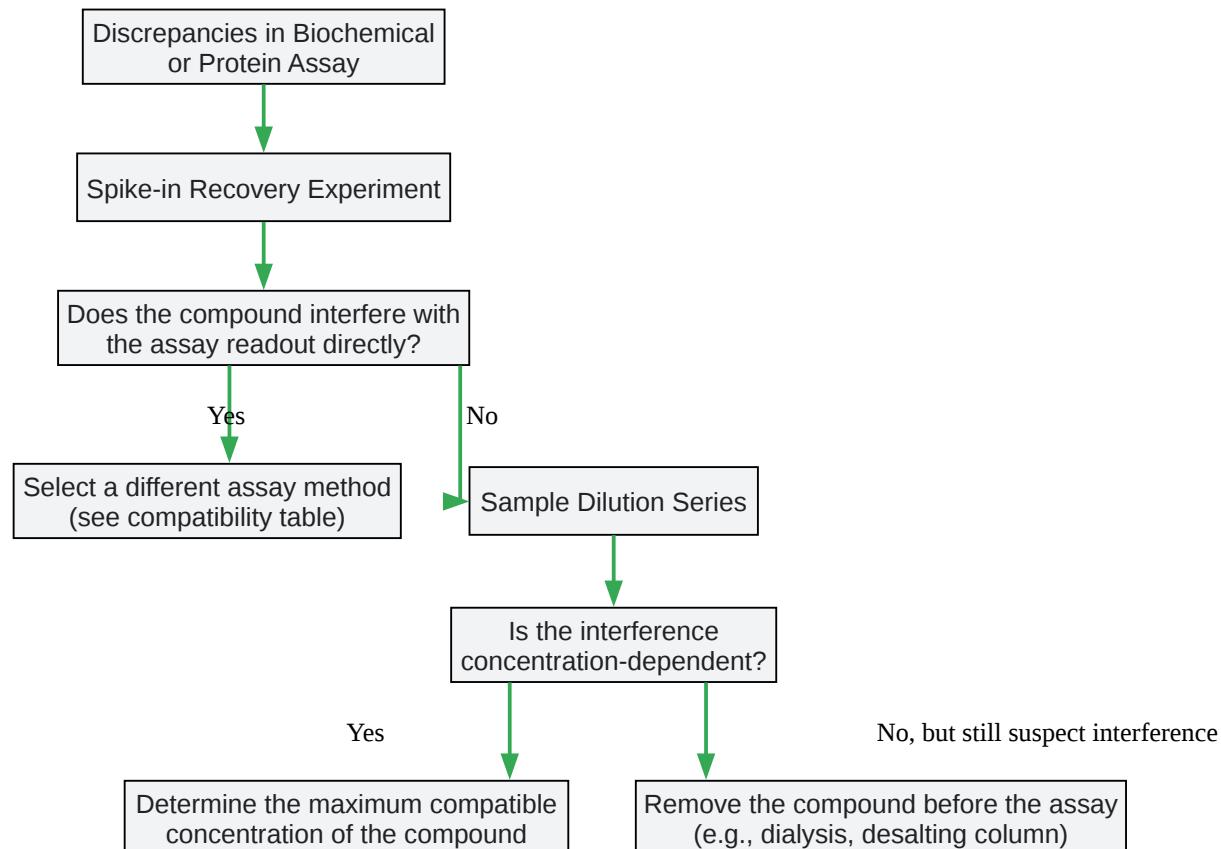
This section provides a structured approach to identifying and mitigating potential assay interference from **1-Amino-4-hydroxybutan-2-one hydrochloride**.

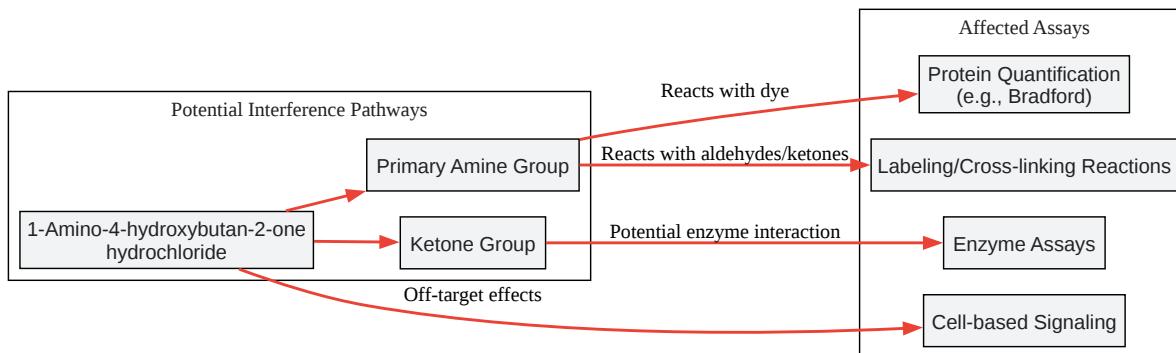
Scenario 1: Inconsistent or Unexpected Results in a Cell-Based Assay

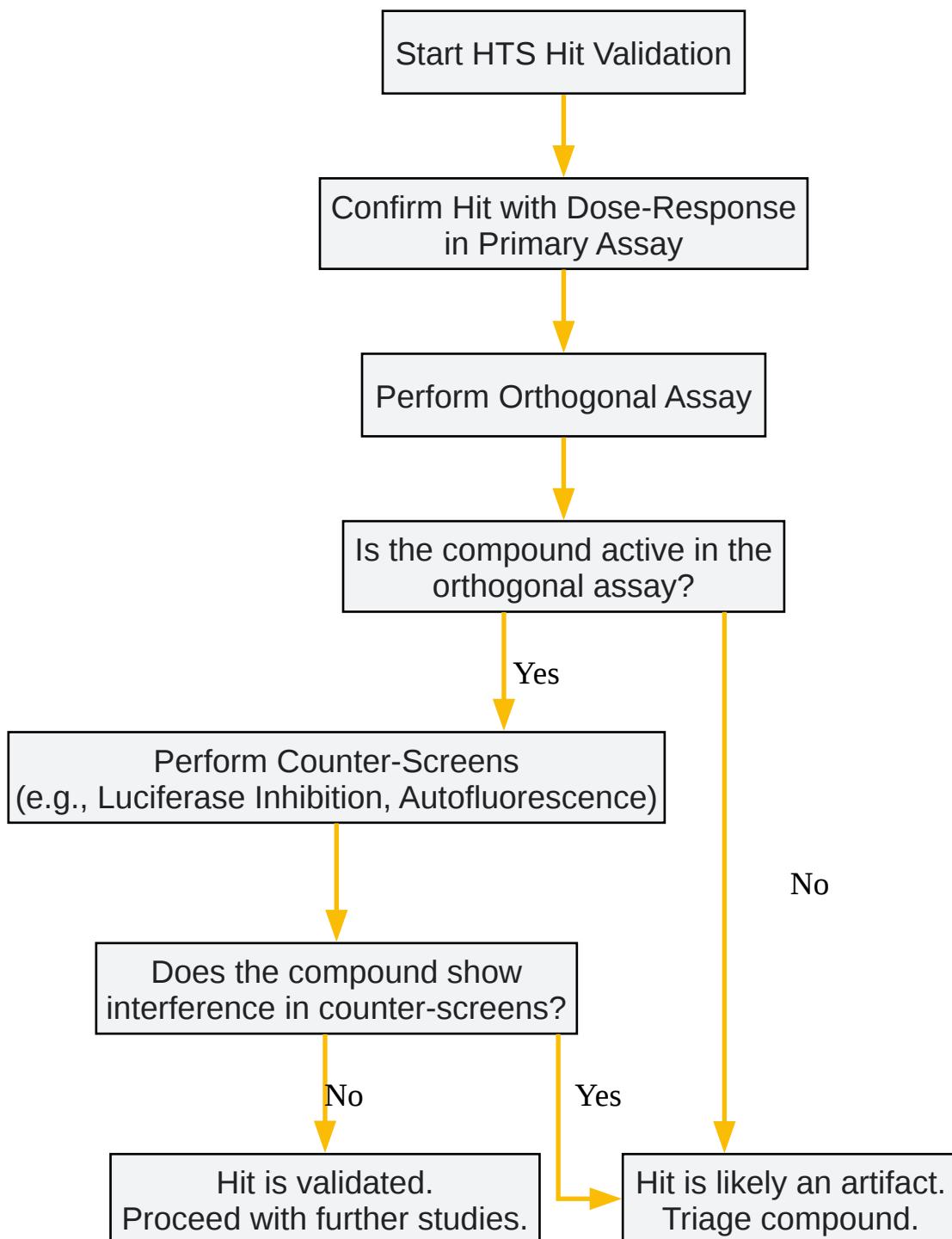
Problem: You observe unexpected changes in cell viability, signaling pathways, or reporter gene activity that do not align with your hypothesis.

Troubleshooting Workflow:







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